

An In-depth Technical Guide to 3-Bromo-5-fluoro-4-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-3-fluoro-4-methylbenzaldehyde

Cat. No.: B582172

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Introduction

This technical guide provides a comprehensive overview of 3-Bromo-5-fluoro-4-methylbenzaldehyde, a halogenated aromatic aldehyde of significant interest in synthetic organic chemistry. Its unique substitution pattern makes it a valuable building block for the synthesis of complex molecules, particularly in the fields of pharmaceutical and materials science research. The presence of bromine, fluorine, and methyl groups on the benzaldehyde core offers multiple reaction sites and modulates the electronic properties of the molecule, enabling its use in a variety of chemical transformations. This document details its chemical properties, provides a representative synthetic protocol, and outlines a general workflow for its preparation.

IUPAC Name

The correct IUPAC name for the compound commonly referred to as **5-Bromo-3-fluoro-4-methylbenzaldehyde** is 3-bromo-5-fluoro-4-methylbenzaldehyde.

Chemical and Physical Properties

A summary of the key quantitative data for 3-bromo-5-fluoro-4-methylbenzaldehyde is presented in the table below.

Property	Value
CAS Number	1370411-47-4
Molecular Formula	C ₈ H ₆ BrFO
Molecular Weight	217.04 g/mol
Physical Form	Solid
Purity	Typically ≥98%
Storage Temperature	2-8°C, under inert atmosphere

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 3-bromo-5-fluoro-4-methylbenzaldehyde is not readily available in the public domain, a representative synthesis can be adapted from established methods for the bromination of substituted benzaldehydes. The following protocol is a plausible method for its preparation.

Synthesis of 3-bromo-5-fluoro-4-methylbenzaldehyde from 3-fluoro-4-methylbenzaldehyde

Materials:

- 3-Fluoro-4-methylbenzaldehyde
- N-Bromosuccinimide (NBS)
- Sulfuric acid (concentrated)
- Dichloromethane (DCM)
- Sodium sulfite solution (saturated)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

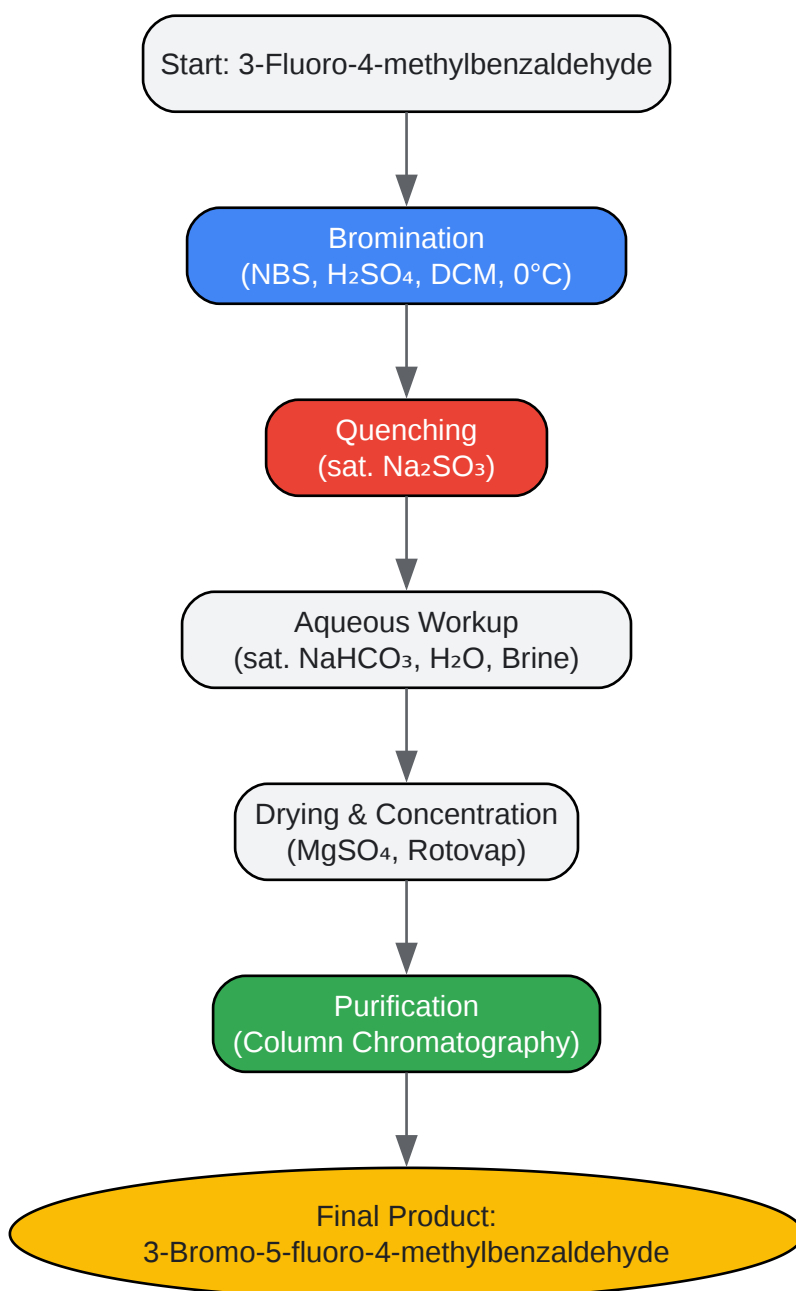
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-fluoro-4-methylbenzaldehyde (1 equivalent) in dichloromethane.
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Addition of Brominating Agent:** Slowly add N-Bromosuccinimide (1.1 equivalents) to the stirred solution.
- **Acid Catalysis:** Carefully add concentrated sulfuric acid dropwise to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to stir at 0°C and monitor its progress by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Once the reaction is complete, quench the reaction by slowly adding a saturated solution of sodium sulfite to neutralize any remaining bromine.
- **Workup:** Transfer the mixture to a separatory funnel and wash the organic layer sequentially with a saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate as the eluent to afford pure 3-bromo-5-fluoro-4-methylbenzaldehyde.

Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis of 3-bromo-5-fluoro-4-methylbenzaldehyde, highlighting the key steps from the starting material to the final purified product.



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Caption: A generalized workflow for the synthesis of 3-bromo-5-fluoro-4-methylbenzaldehyde.

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